

Linalyl Propionate Solubility: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Linalyl propionate*

Cat. No.: *B093896*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility of **linalyl propionate** in a wide array of organic solvents. **Linalyl propionate** ($C_{13}H_{22}O_2$), a monoterpene ester, is a key component in the fragrance and flavor industries and sees use in various research and development applications. A clear understanding of its solubility is critical for formulation, quality control, and the development of novel applications. This document presents quantitative solubility data, detailed experimental methodologies for solubility determination, and visual representations of key experimental workflows.

Quantitative Solubility Data

The solubility of **linalyl propionate** has been determined in numerous organic solvents. The following table summarizes this quantitative data, presenting the solubility in grams per liter (g/L) at approximately 25°C, providing a valuable resource for comparative analysis and solvent selection.

Solvent	Solubility (g/L)
Acetone	920.67
Acetonitrile	565.94
Benzyl alcohol	647.93
n-Butanol	1309.68
sec-Butanol	1537.7
tert-Butanol	1959.86
2-Butoxyethanol	702.22
n-Butyl acetate	1225.06
2-Butanone	1017.76
Chloroform	2949.22
Cyclohexane	714.71
Cyclohexanol	1559.77
Cyclohexanone	1698.93
1,2-Dichlorobenzene	769.27
1,2-Dichloroethane	1125.98
Dichloromethane	1977.29
Diethyl ether	1479.86
Diethylene glycol	606.28
Diisopropyl ether	649.18
Dimethylformamide (DMF)	1114.24
Dimethyl sulfoxide (DMSO)	719.8
1,4-Dioxane	1762.84
Dipropyl ether	827.37

Ethanol	1276.36
2-Ethoxyethanol	812.88
Ethyl acetate	1139.27
Ethylbenzene	742.27
2-Ethylhexanol	995.74
Ethylene glycol	89.61
n-Heptane	291.74
n-Hexane	712.78
n-Hexanol	1701.68
Isobutanol	1134.25
Isopentanol	1438.49
Isopropanol	1310.53
Methanol	1187.29
2-Methoxyethanol	1009.68
Methyl isobutyl ketone (MIBK)	772.55
Methyl tert-butyl ether (MTBE)	2103.97
N-Methyl-2-pyrrolidone (NMP)	1236.13
n-Octanol	809.19
n-Pentanol	1172.76
n-Propanol	1134.22
2-Propoxyethanol	1352.95
Propylene glycol	262.3
Tetrahydrofuran (THF)	2232.28
Toluene	960.68

o-Xylene	675.57
m-Xylene	744.53
p-Xylene	897.72

Qualitative solubility information indicates that **linalyl propionate** is soluble in alcohol and most fixed oils, slightly soluble in propylene glycol, and insoluble in glycerol[1][2][3][4][5][6]. One source specifies its solubility in ethanol as 1 ml in 7 ml of 70% alcohol and 1 ml in 2 ml of 80% alcohol[1][2][3].

Experimental Protocols

The determination of the solubility of a compound like **linalyl propionate** in organic solvents typically follows a well-established methodology, such as the shake-flask method. This approach is considered the gold standard for thermodynamic solubility measurements. The general protocol involves the following key steps:

1. Preparation of a Saturated Solution:

- An excess amount of **linalyl propionate** is added to a known volume of the selected organic solvent in a sealed container, such as a glass vial or flask.
- The mixture is then agitated at a constant temperature for an extended period (e.g., 24 to 72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute. A mechanical shaker or orbital incubator is typically used for this purpose to provide consistent mixing.

2. Phase Separation:

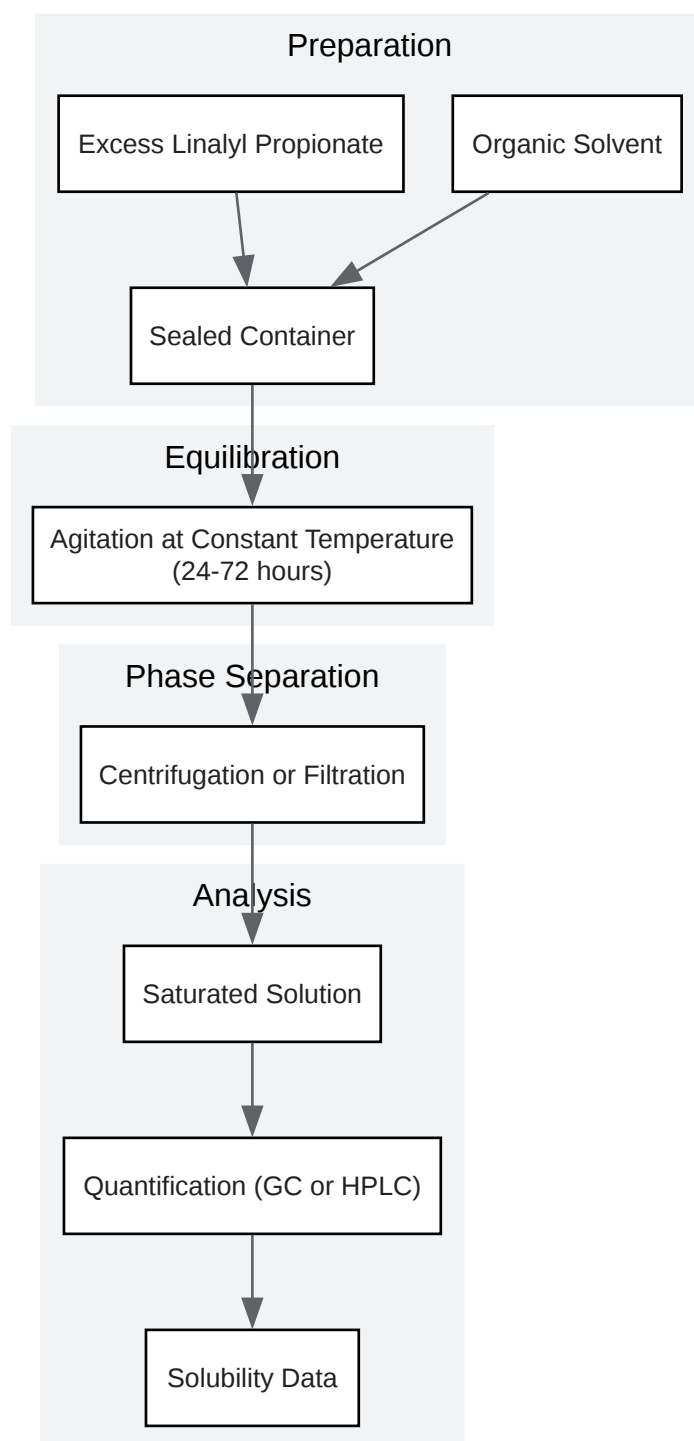
- Once equilibrium is achieved, the undissolved excess **linalyl propionate** must be separated from the saturated solution. This is a critical step to prevent interference with the subsequent concentration analysis.
- Common methods for phase separation include centrifugation, which pellets the solid material, or filtration through a syringe filter with a pore size small enough to retain the undissolved particles (e.g., 0.45 µm).

3. Quantification of the Dissolved Solute:

- The concentration of **linalyl propionate** in the clear, saturated supernatant or filtrate is then determined using a suitable analytical technique.
- Gas Chromatography (GC): Due to the volatile nature of **linalyl propionate**, GC is a highly effective method for quantification.
 - A calibration curve is first established by preparing a series of standard solutions of **linalyl propionate** of known concentrations in the solvent of interest.
 - An internal standard may be added to both the standards and the sample to improve accuracy and precision.
 - A small, known volume of the saturated solution is injected into the GC, and the peak area corresponding to **linalyl propionate** is measured.
 - The concentration in the sample is then calculated by comparing its peak area to the calibration curve.
- High-Performance Liquid Chromatography (HPLC): HPLC can also be employed for the quantification of **linalyl propionate**.
 - Similar to GC, a calibration curve is generated using standard solutions of known concentrations.
 - The saturated solution is appropriately diluted to fall within the linear range of the calibration curve and then injected into the HPLC system.
 - The concentration is determined by comparing the peak area of the analyte in the sample to the standard curve.

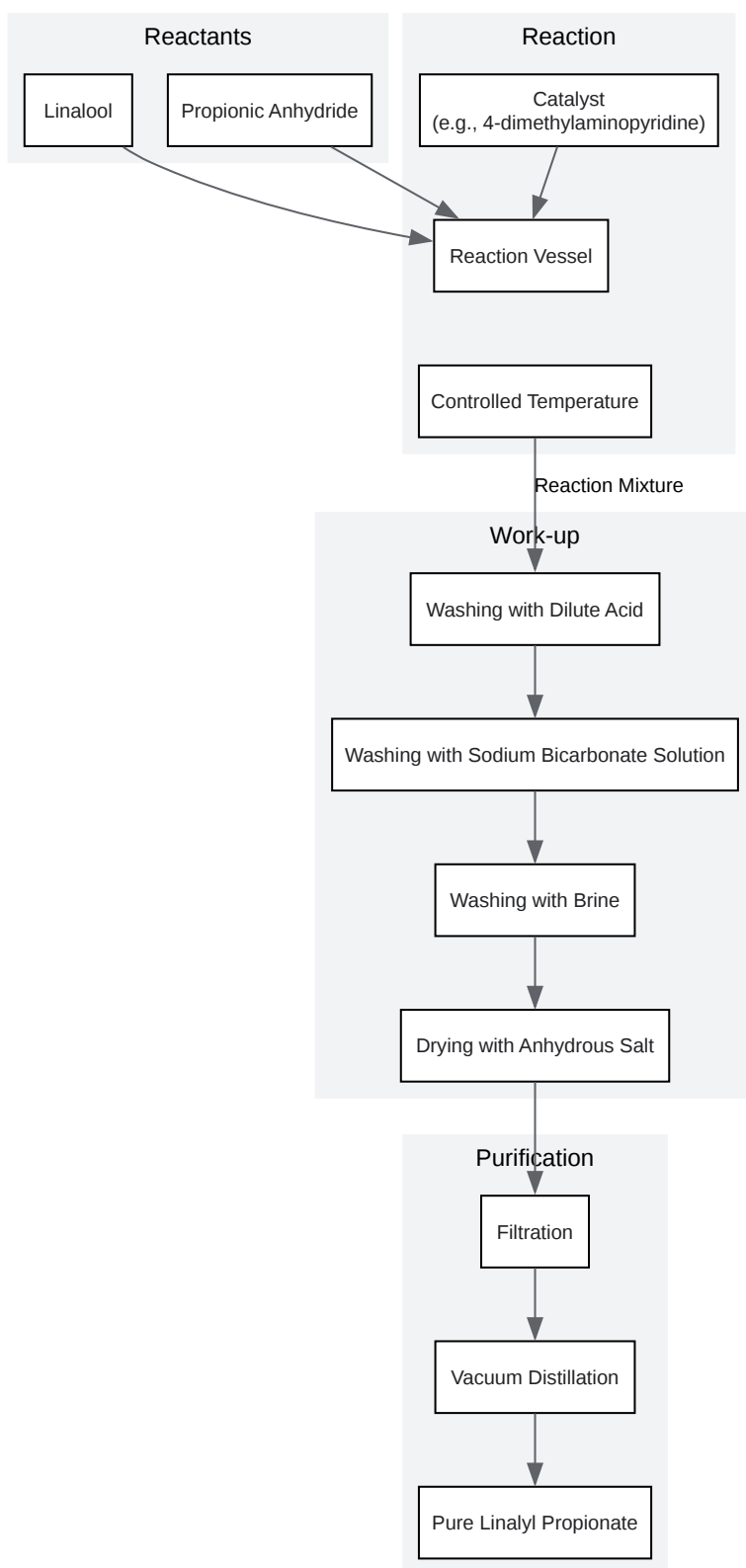
Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key workflows relevant to the study of **linalyl propionate**.



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Caption: Workflow for Shake-Flask Solubility Determination.



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Caption: Synthesis Workflow of **Linalyl Propionate**.

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